

In-Depth Technical Guide to the Health and Safety of 3'-Chloroacetophenone

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Compound of Interest

Compound Name: 3'-Chloroacetophenone

Cat. No.: B045991

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended as a technical guide for trained professionals in research and development environments. The information compiled herein is based on publicly available safety data sheets and scientific literature. It is not exhaustive and should be used as a supplement to, not a replacement for, a thorough risk assessment conducted by qualified personnel for specific laboratory or manufacturing conditions. All users must consult their institution's safety protocols and the most current Safety Data Sheet (SDS) from their supplier before handling **3'-Chloroacetophenone**.

Executive Summary

3'-Chloroacetophenone (CAS No. 99-02-5) is an aromatic ketone utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals.^{[1][2]} While a valuable building block, it presents significant health and safety hazards that necessitate stringent handling protocols. This guide provides a comprehensive overview of its chemical and physical properties, toxicological data, handling procedures, and emergency response measures. The toxicological properties of this compound have not been fully investigated, and a lack of quantitative data on lethal dosage (LD50/LC50) requires a cautious approach, treating it as a substance of high acute toxicity.^[3] This guide summarizes the known hazards and provides detailed workflows for safe handling and emergency procedures to minimize risk in a laboratory setting.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **3'-Chloroacetophenone** is fundamental to its safe handling and storage. It is a clear, colorless to light yellow liquid and is known to be a lachrymator, a substance that irritates the eyes and causes tears.[\[1\]](#)[\[3\]](#)

Property	Value	Reference
CAS Number	99-02-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₈ H ₇ ClO	[1]
Molecular Weight	154.59 g/mol	
Appearance	Clear, colorless to light yellow liquid	[1] [3]
Boiling Point	227-229 °C at 760 mmHg	[5]
Density	1.191 g/mL at 25 °C	
Flash Point	105 °C (221 °F) - Closed Cup	[5]
Refractive Index (n _{20/D})	1.550	
Solubility	Insoluble in water; Soluble in organic solvents	[1] [6]
Vapor Density	5.3	[7]

Hazard Identification and Classification

3'-Chloroacetophenone is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[5\]](#)[\[7\]](#) It is harmful if swallowed or inhaled and causes significant irritation to the skin, eyes, and respiratory system.[\[3\]](#)[\[5\]](#) It is also a lachrymator and may cause an allergic skin reaction.[\[3\]](#)

GHS Classification

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Signal Word	Warning	

Data compiled from multiple safety data sheets.[\[5\]](#)

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a substance.

Category	Rating	Description
Health (Blue)	3	Materials that, under emergency conditions, can cause serious or permanent injury.
Flammability (Red)	1	Materials that must be preheated before ignition can occur.
Instability (Yellow)	0	Materials that are normally stable, even under fire conditions.
Special (White)	N/A	No special hazards indicated.

This is an estimated rating.[\[3\]](#)

Toxicological Information

The toxicological properties of **3'-Chloroacetophenone** have not been fully investigated, and specific LD50 (oral, dermal) and LC50 (inhalation) data are not currently available.^[3] However, available information indicates high acute toxicity. It is harmful if swallowed and may be fatal if inhaled.^[3]

- Eye Irritation: As a lachrymator, it causes tearing and serious eye irritation, with the potential for burns and corneal injury.^[3]
- Skin Irritation: Causes skin irritation and may lead to sensitization, an allergic reaction that becomes evident upon re-exposure.^[3]
- Inhalation Toxicity: Inhalation causes respiratory tract irritation and can lead to delayed pulmonary edema, coughing, and nausea.^[3]
- Ingestion Toxicity: Harmful if swallowed, causing gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.^[3]
- Carcinogenicity: The compound is not listed as a carcinogen by ACGIH, IARC, NTP, or California Prop 65.^[3]

Experimental Protocols and Safe Handling

Given the significant hazards, a stringent and well-defined experimental protocol is mandatory. The following represents a standard laboratory handling protocol based on best practices.

Standard Laboratory Handling Protocol

- Risk Assessment:
 - Conduct a comprehensive risk assessment for the specific quantities and procedures involved.
 - Review the Safety Data Sheet (SDS) before every use.
 - Identify potential exposure scenarios (e.g., weighing, transfer, reaction quenching, spills).

- Engineering Controls:
 - All work with **3'-Chloroacetophenone** must be performed in a certified chemical fume hood to control vapor exposure.[3]
 - Ensure an eyewash station and a safety shower are immediately accessible and tested regularly.[3]
 - Use adequate general or local exhaust ventilation to maintain airborne concentrations below any established exposure limits.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
 - Skin Protection: Wear butyl rubber gloves and a chemically resistant apron or lab coat.[3]
 - Respiratory Protection: If there is a risk of exceeding exposure limits, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic vapors.[3]
- Handling Procedures:
 - Wash hands thoroughly after handling, even if gloves were worn.[3]
 - Avoid all contact with eyes, skin, and clothing.[3]
 - Keep the container tightly closed when not in use.[3]
 - Avoid ingestion and inhalation.[3]
 - Use dispensing techniques (e.g., cannulation, syringe) that minimize aerosol and vapor generation.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]

- Store away from incompatible substances such as strong oxidizing agents and strong bases.[3]
- Waste Disposal:
 - Dispose of waste in accordance with all federal, state, and local regulations.
 - Collect waste in a designated, properly labeled, and sealed container.

Emergency and First Aid Procedures

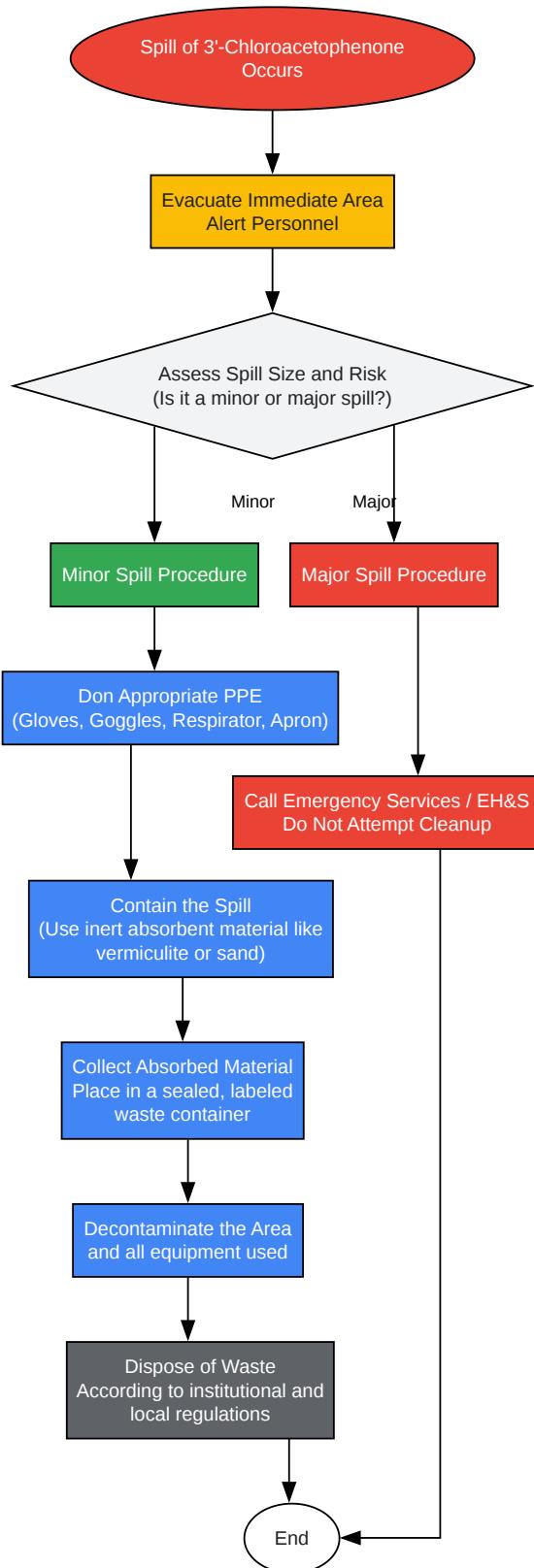
Immediate and appropriate action is critical in the event of exposure.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention. Wash clothing before reuse.[3][4]
Inhalation	Remove victim to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. This is a poison material; seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][4]

Spill Response

In the event of a spill, follow a pre-determined response plan. The following workflow provides a general guideline.



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Spill Response Workflow for **3'-Chloroacetophenone**.

Stability and Reactivity

3'-Chloroacetophenone is stable at room temperature in closed containers under normal storage and handling conditions.[3]

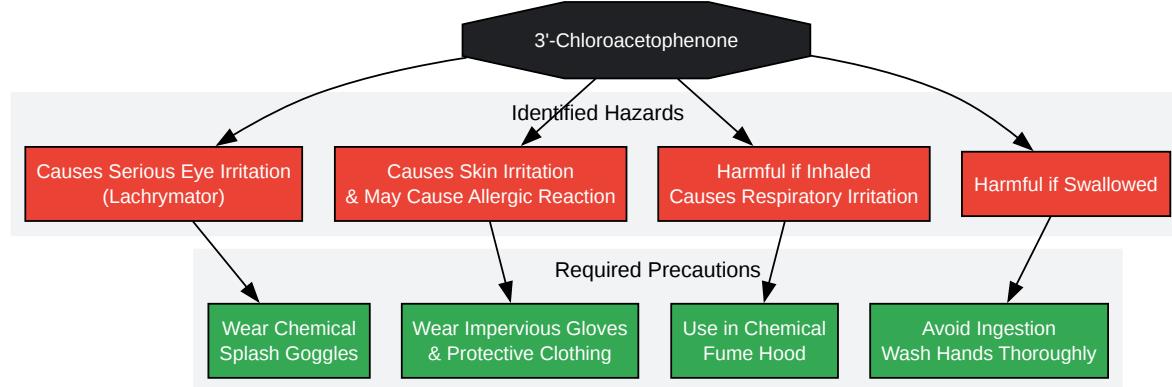
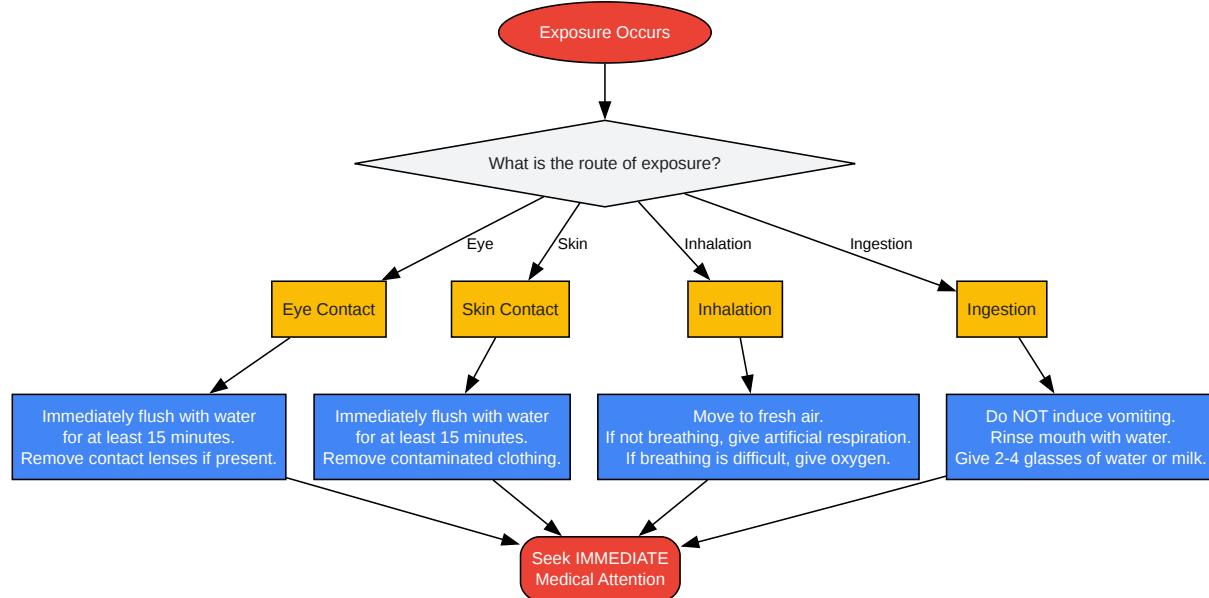
- Conditions to Avoid: Excess heat and incompatible materials.[3]
- Incompatible Materials: Strong oxidizing agents and strong bases.[3]
- Hazardous Decomposition Products: Thermal decomposition may produce hydrogen chloride, carbon monoxide, and carbon dioxide.[3]
- Hazardous Polymerization: Has not been reported to occur.[3]

Visualization of Safety Protocols and Logic

Visual aids are crucial for reinforcing safety protocols. The following diagrams illustrate key decision-making processes and logical relationships for handling **3'-Chloroacetophenone**.

First Aid Decision Workflow

This flowchart guides the user through the critical first steps after an exposure incident.

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